Application Note: Utilization of 4-Ethenyl-2-pyridinemethanol in Advanced Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name:	*2-Pyridinemethanol, 4-ethenyl-*
CAS No.:	*196094-04-9*
Cat. No.:	*B595355*

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Target Audience: Synthetic Chemists, Process Researchers, and Drug Development Professionals Document Type: Technical Application Note & Standard Operating Protocols

Executive Summary

In modern drug discovery, functionalized pyridine scaffolds are ubiquitous due to their favorable pharmacokinetic properties and ability to engage in critical hydrogen-bonding interactions. 4-Ethenyl-2-pyridinemethanol (CAS: 196094-04-9), also known as (4-ethenylpyridin-2-yl)methanol, is a highly versatile, bifunctional building block[1]. Featuring an electron-deficient C4-vinyl group and a nucleophilic C2-hydroxymethyl group, this intermediate allows for orthogonal synthetic modifications. It serves as a critical precursor for the development of extended pharmacophores (via cross-coupling) and targeted alkylating agents (via halomethylation) used in the synthesis of proton pump inhibitors (PPIs), antihistamines, and kinase inhibitors.

Structural Significance & Mechanistic Rationale

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The synthetic utility of 4-ethenyl-2-pyridinemethanol lies in the independent reactivity of its two functional groups:

- The C2-Hydroxymethyl Group (Electrophilic Activation): The primary alcohol can be readily converted into a leaving group, most commonly a chloride, using thionyl chloride (SOCl2). Mechanistically, this proceeds via a chlorosulfite ester intermediate, which collapses through an internal nucleophilic substitution (SNi) or SN2 mechanism to yield the chloromethyl derivative[2]. Causality Check: Free base 2-(chloromethyl)pyridines are notoriously unstable; the unprotonated pyridine nitrogen can act as a nucleophile, leading to rapid, spontaneous intermolecular alkylation and the formation of polymeric quaternary ammonium salts. Therefore, the reaction is deliberately driven to form the hydrochloride salt, which protonates the pyridine nitrogen, rendering it non-nucleophilic and ensuring long-term shelf stability[3].

- The C4-Vinyl Group (Palladium-Catalyzed Functionalization): The ethenyl moiety is highly activated toward transition-metal-catalyzed cross-couplings, such as the Heck reaction. Because the pyridine ring is electron-withdrawing, the vinyl group is electron-deficient, which accelerates the migratory insertion of arylpalladium species[4]. Recent advancements favor oxidative Heck reactions using arylboronic acids and O2over traditional aryl halides, eliminating the need for toxic phosphine ligands that are difficult to purge from final Active Pharmaceutical Ingredients (APIs)[5].

Divergent Synthetic Pathways

The following diagram illustrates the orthogonal synthetic trajectories accessible from 4-ethenyl-2-pyridinemethanol, enabling the divergent synthesis of multiple API classes.

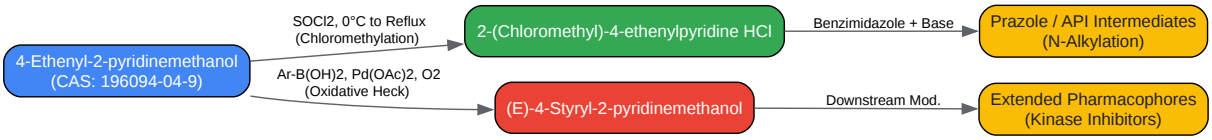

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Figure 1: Divergent synthetic pathways of 4-ethenyl-2-pyridinemethanol in API development.

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Experimental Protocols

Protocol A: Synthesis of 2-(Chloromethyl)-4-ethenylpyridine Hydrochloride

Objective: Convert the C2-hydroxymethyl group to a reactive alkylating agent while preserving the C4-vinyl group.

Reagents:

- 4-Ethenyl-2-pyridinemethanol (1.0 eq)
- Thionyl chloride ($SOCl_2$) (4.5 eq)
- Anhydrous Dichloromethane (DCM) or Chloroform (Solvent)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried, round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser with $SOCl_2$(4.5 eq) and anhydrous DCM. Chill the system to 0 °C using an ice-water bath.
- Addition: Dissolve 4-ethenyl-2-pyridinemethanol (1.0 eq) in a minimal amount of anhydrous DCM. Add this solution dropwise to the $SOCl_2$mixture over 2 hours. Causality: Dropwise addition at 0 °C is critical to control the highly exothermic reaction and manage the vigorous evolution of HCl and SO_2gases, preventing the degradation of the sensitive vinyl group[2].
- Reflux: Once the addition is complete, remove the ice bath and gradually heat the reaction to reflux (approx. 40 °C for DCM) for 1–2 hours to ensure complete conversion of the chlorosulfite intermediate.
- Isolation: Cool the mixture to room temperature. Remove excess $SOCl_2$and solvent under reduced pressure (in vacuo).
- Purification: Triturate the resulting crude solid with cold diethyl ether to precipitate the pure 2-(chloromethyl)-4-ethenylpyridine hydrochloride salt. Filter and dry under a high vacuum. The product can be used directly in subsequent N-alkylation steps (e.g., coupling with benzimidazole derivatives)[3].

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Protocol B: Ligand-Free Oxidative Heck Reaction at the C4-Vinyl Position

Objective: Extend the pharmacophore via C-C bond formation using a green, phosphine-free methodology.

Reagents:

- 4-Ethenyl-2-pyridinemethanol (1.0 eq)
- Phenylboronic acid (1.5 eq)
- Palladium(II) acetate (Pd(OAc)2) (5 mol%)
- Sodium bicarbonate (NaHCO3) (2.0 eq)
- Dimethylformamide (DMF) (Solvent)
- Oxygen (O2) balloon

Step-by-Step Methodology:

- Assembly: In a reaction vial, combine 4-ethenyl-2-pyridinemethanol, phenylboronic acid, NaHCO3, and Pd(OAc)2in DMF.
- Atmosphere Exchange: Purge the vial with O2gas for 5 minutes, then fit the vial with an O2 balloon. Causality: The O2atmosphere acts as the terminal stoichiometric oxidant. It is strictly required to re-oxidize the Pd(0) species back to the catalytically active Pd(II) after the reductive elimination step, preventing catalyst precipitation (palladium black formation)[5].
- Heating: Stir the mixture at 90 °C for 24 hours.
- Work-up: Cool to room temperature, dilute with ethyl acetate, and wash sequentially with water and brine to remove DMF and inorganic salts.
- Purification: Dry the organic layer over anhydrous Na2SO4, concentrate, and purify via silica gel flash chromatography to isolate the (E)-4-styryl-2-pyridinemethanol derivative.

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Quantitative Data & Reaction Optimization

The efficiency of the oxidative Heck coupling (Protocol B) is highly dependent on the choice of base and catalyst loading. The table below summarizes optimization parameters for the synthesis of (E)-4-styrylpyridine derivatives, demonstrating the causality behind the selected protocol conditions[5].

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Entry	Catalyst (mol%)	Base (2.0 eq)	Solvent	Atmosphere	Temp (°C)	Yield (%)	Mechanistic Observation / Causality
1	Pd(OAc)2(5%)	None	DMF	O2	90	11%	Lack of base prevents efficient transmetalation of the boronic acid.
2	Pd(OAc)2(5%)	Et3N	DMF	O2	90	34%	Organic bases cause partial catalyst deactivation in ligand-free systems.
3	Pd(OAc)2(5%)	Na2CO3	DMF	O2	90	58%	Stronger inorganic base improves yield but causes minor side reactions.

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4	Pd(OAc)2(5%)	NaHCO3	DMF	O2	90	82%	Optimal mild base; facilitates transmetalation without degrading the substrate.
5	Pd(OAc)2(5%)	NaHCO3	DMF	Air	90	45%	Insufficient oxygen partial pressure leads to incomplete Pd(0) re-oxidation.

Data Summary: Mild inorganic bases (NaHCO3) coupled with a pure oxygen atmosphere provide the optimal thermodynamic environment for the ligand-free oxidative Heck coupling of vinylpyridines.

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